

An In-depth Technical Guide to the Physicochemical Properties of Quadrosilan

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Compound of Interest

Compound Name: Quadrosilan

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Abstract

Quadrosilan, also known by its developmental code name KABI-1774 and brand name Cisobitan, is a synthetic, nonsteroidal estrogen developed in the 1970s.[1] As an organosilicon compound, chemically identified as 2,6-cis-diphenylhexamethylcyclotetrasiloxane, it has been utilized as an antigonadotropic agent in the management of prostate cancer.[1] This technical guide provides a comprehensive overview of the known physicochemical properties of **Quadrosilan**, including its chemical identity, physical characteristics, and predicted attributes. Detailed experimental protocols for the synthesis of related compounds and general analytical methodologies are presented, alongside an exploration of its mechanism of action through the estrogen receptor signaling pathway. This document is intended to serve as a foundational resource for researchers and professionals engaged in the study and development of organosilicon compounds and nonsteroidal estrogens.

Chemical Identity and Physicochemical Properties

Quadrosilan is a cyclic siloxane with two phenyl groups in a cis-conformation. Its core structure is a cyclotetrasiloxane ring, which imparts unique chemical and physical properties.

Property	Value	Source
IUPAC Name	2,2,4,6,6,8-hexamethyl-4,8-diphenyl-1,3,5,7,2,4,6,8-tetraoxatetrasiloxane	[2][3]
Synonyms	Cisobitan, KABI-1774, 2,6-cis-diphenylhexamethylcyclotetrasiloxane	[1]
CAS Number	4657-20-9, 33204-76-1	[1][2][3]
Molecular Formula	C ₁₈ H ₂₈ O ₄ Si ₄	[1][2][3]
Molecular Weight	420.758 g/mol	[1]
Melting Point	41 °C	
Boiling Point	353.9 °C at 760 mmHg	[2]
Density	1.06 g/cm ³	[2]
Flash Point	146 °C	[2]
LogP (Predicted)	3.42840	
Solubility	Data not available. Inferred to be soluble in nonpolar organic solvents and poorly soluble in water based on its chemical structure.	[4]
pKa (Predicted)	Data not available. The siloxane backbone is generally considered non-ionizable under physiological conditions.	

Experimental Protocols

Synthesis of Cyclic Siloxanes (General Procedure)

While a specific, detailed synthesis protocol for **Quadrosilan** is not readily available in the public domain, the general synthesis of cyclic siloxanes involves the hydrolysis of

dichlorosilane precursors. The following is a representative procedure for the synthesis of cyclic siloxanes.

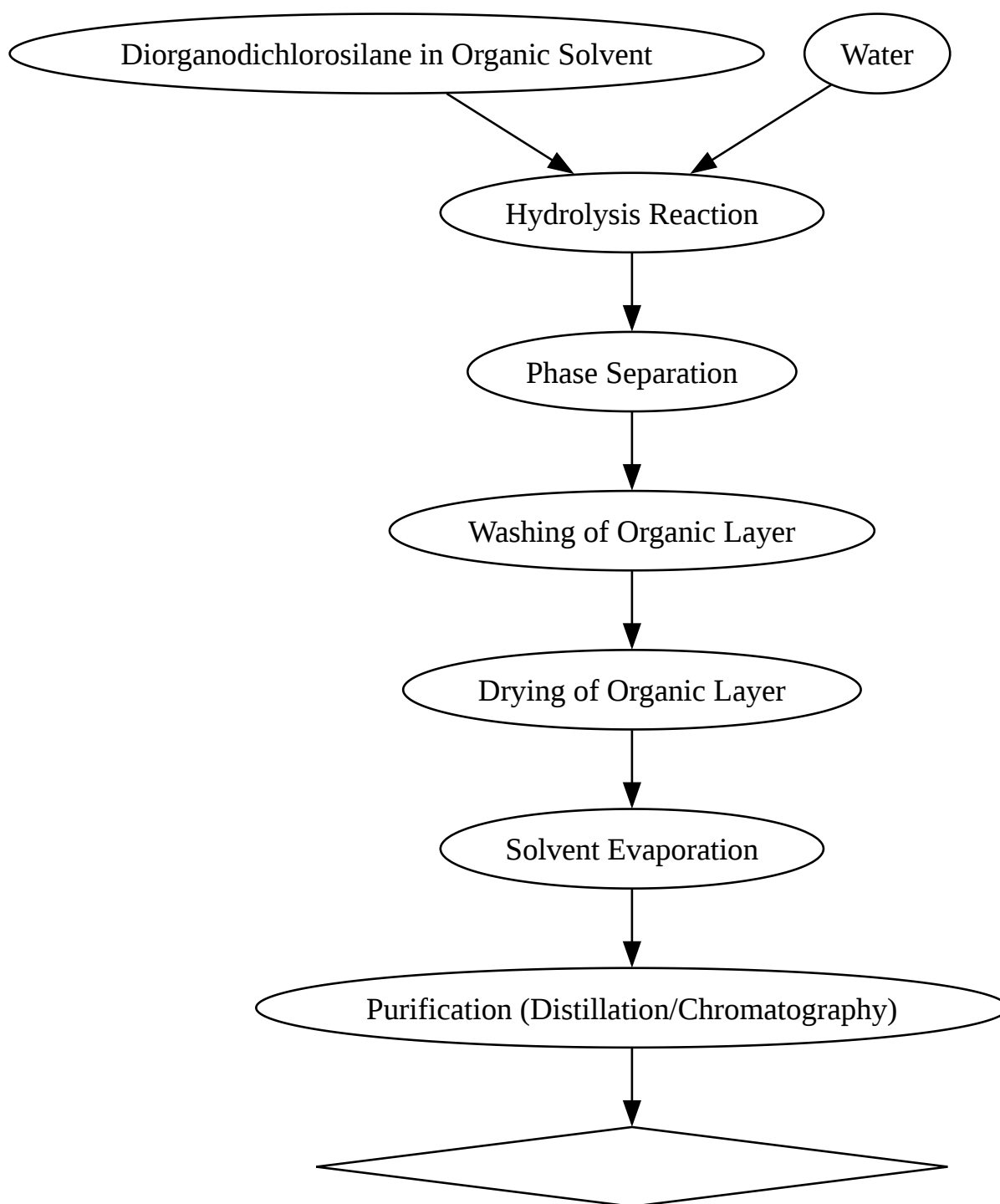
Objective: To synthesize cyclic siloxanes through the hydrolysis of a diorganodichlorosilane.

Materials:

- Diorganodichlorosilane (e.g., dimethyldichlorosilane for the synthesis of octamethylcyclotetrasiloxane, D4)
- Water
- Organic solvent (e.g., diethyl ether or toluene)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- A solution of the diorganodichlorosilane in an organic solvent is prepared in a reaction vessel equipped with a stirrer and a dropping funnel.
- Water is slowly added to the solution with vigorous stirring. The hydrolysis reaction is exothermic and produces hydrochloric acid as a byproduct.
- The reaction mixture is stirred for a specified period to ensure complete hydrolysis and cyclization.
- The organic layer is separated from the aqueous layer.
- The organic layer is washed with water to remove any remaining acid and then dried over an anhydrous drying agent.
- The solvent is removed by distillation to yield a mixture of cyclic and linear siloxanes.
- Fractional distillation or chromatography can be used to isolate the desired cyclic siloxane.[5]



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Caption: Simplified classical genomic signaling pathway of **Quadrosilan** via ER α .

Conclusion

Quadrosilan is a synthetic nonsteroidal estrogen with a distinct organosilicon structure. While some of its fundamental physicochemical properties are documented, further research is required to fully characterize its solubility profile and pKa. The provided general experimental protocols for synthesis and analysis of related compounds offer a starting point for the development of specific methods for **Quadrosilan**. Its mechanism of action through the estrogen receptor alpha signaling pathway is consistent with other nonsteroidal estrogens, leading to the regulation of gene expression and subsequent physiological responses. This guide consolidates the current knowledge on **Quadrosilan** and highlights areas where further investigation is needed to support its potential applications in research and drug development.

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